

Introduction: Situating CAS 61578-04-9 in Modern Chemistry

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Compound of Interest

Compound Name: *p-Cumylphenyl glycidyl ether*

CAS No.: 61578-04-9

Cat. No.: B1596411

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The compound identified by CAS Registry Number 61578-04-9 is 2-((4-(2-Phenylpropan-2-yl)phenoxy)methyl)oxirane, a molecule belonging to the glycidyl ether class^{[1][2][3]}. This structural motif, characterized by a terminal epoxide (oxirane) ring linked to an aromatic core via an ether bond, imparts significant reactivity, making it a valuable intermediate in organic synthesis and a key component in materials science. Glycidyl ethers are widely used as reactive diluents and modifiers in epoxy resin formulations, enhancing properties such as viscosity, flexibility, and adhesion.

The specific structure of CAS 61578-04-9, featuring a bulky 4-(2-phenylpropan-2-yl)phenol (also known as 4-cumylphenol) group, suggests its utility in applications requiring high thermal stability and specific solubility characteristics. Understanding its synthesis and establishing a robust analytical framework for purity assessment are critical for ensuring reproducibility in research and quality control in manufacturing. This guide provides a detailed examination of a scientifically grounded synthetic pathway and a multi-faceted, self-validating approach to its purity analysis.

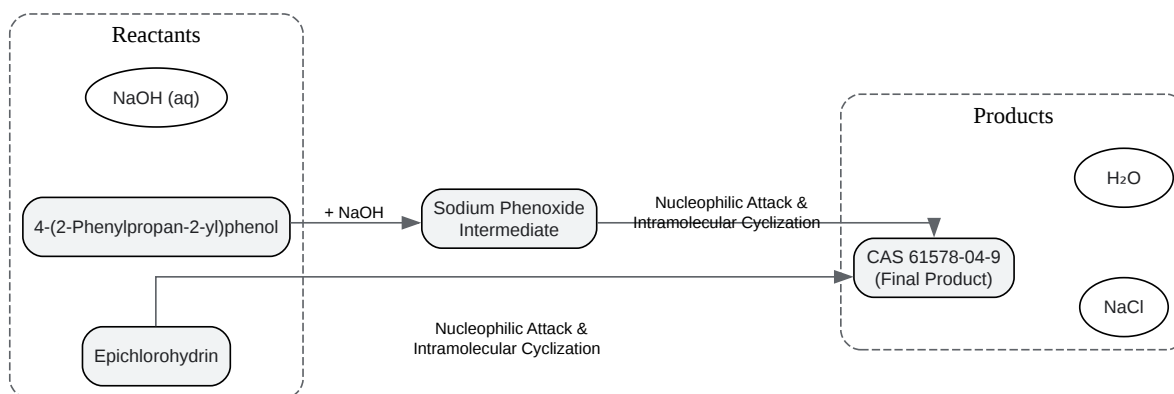
Part 1: The Core Synthesis Pathway

The synthesis of 2-((4-(2-Phenylpropan-2-yl)phenoxy)methyl)oxirane is most effectively achieved via a modified Williamson ether synthesis. This classic transformation is adapted to create the glycidyl ether from a phenol and epichlorohydrin, proceeding through a two-stage, one-pot reaction.

Causality and Mechanistic Underpinnings

The reaction hinges on two key mechanistic steps:

- **Phenoxide Formation:** The acidic proton of the 4-(2-phenylpropan-2-yl)phenol is abstracted by a base (e.g., sodium hydroxide) to form a highly nucleophilic sodium phenoxide intermediate. This step is crucial as the neutral phenol is not sufficiently nucleophilic to initiate the reaction.
- **Nucleophilic Substitution and Ring Closure:** The generated phenoxide attacks the least sterically hindered carbon of epichlorohydrin, displacing the chloride ion. The resulting alkoxide intermediate is then positioned to undergo an intramolecular SN2 reaction, where the alkoxide attacks the carbon bearing the chlorine, displacing it and forming the thermodynamically stable three-membered oxirane ring. The use of a phase-transfer catalyst (PTC) like tetrabutylammonium bromide is often employed in biphasic systems to facilitate the transport of the aqueous phenoxide into the organic phase where epichlorohydrin resides, thereby accelerating the reaction rate.



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Figure 1: Reaction scheme for the synthesis of 2-((4-(2-Phenylpropan-2-yl)phenoxy)methyl)oxirane.

Detailed Experimental Protocol

This protocol describes a standard laboratory-scale synthesis. All operations should be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

Materials and Equipment:

- 4-(2-Phenylpropan-2-yl)phenol
- Epichlorohydrin (excess, acts as reactant and solvent)^[4]
- Sodium hydroxide (50% aqueous solution)
- Tetrabutylammonium bromide (Phase-Transfer Catalyst, optional)
- Round-bottom flask equipped with a reflux condenser, mechanical stirrer, and dropping funnel

- Heating mantle with temperature control
- Separatory funnel
- Rotary evaporator

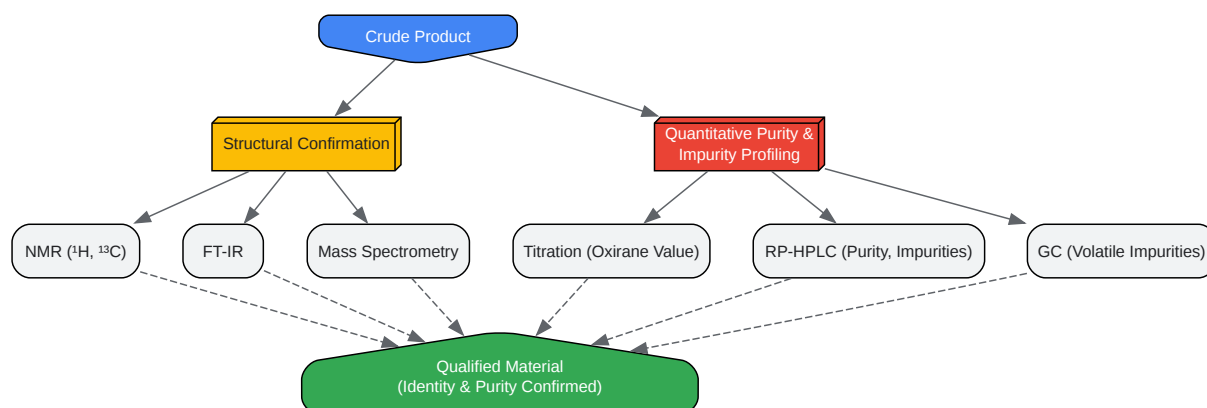
Procedure:

- **Reactor Setup:** Charge the round-bottom flask with 4-(2-phenylpropan-2-yl)phenol and a 5-fold molar excess of epichlorohydrin. Begin stirring to dissolve the phenol.
- **Initiation:** Gently heat the mixture to 60-70 °C.
- **Base Addition:** Slowly add the 50% sodium hydroxide solution via the dropping funnel over a period of 1-2 hours. The reaction is exothermic; maintain the temperature below 90 °C.
- **Reaction:** After the addition is complete, maintain the reaction mixture at 80-90 °C for an additional 2-3 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC) or HPLC (observing the disappearance of the phenol starting material).
- **Work-up - Phase Separation:** Cool the mixture to room temperature. Add water to dissolve the sodium chloride byproduct. Transfer the mixture to a separatory funnel and allow the layers to separate.
- **Washing:** Remove the lower aqueous layer. Wash the organic layer (epichlorohydrin and product) sequentially with 10% NaOH solution to remove any unreacted phenol, followed by water until the aqueous layer is neutral (pH ~7).
- **Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the excess epichlorohydrin under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be further purified by vacuum distillation to yield the final product as a clear, viscous liquid.

Part 2: A Framework for Purity Analysis

A robust purity assessment is not a single measurement but a self-validating system of orthogonal analytical techniques. This ensures that the material's identity is confirmed, its purity

is quantified, and potential process-related impurities are identified and controlled.



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Figure 2: A logical workflow for the comprehensive analysis of CAS 61578-04-9.

Technique 1: Titrimetric Analysis for Oxirane Content

The most direct measure of the functional purity of a glycidyl ether is the determination of its oxirane content, often expressed as the "oxirane value" or "epoxy equivalent weight" (EEW). This is a classic and reliable titrimetric method.^{[5][6][7]}

Principle: The method involves the ring-opening of the oxirane by a hydrohalic acid (like HBr or HCl) in a non-aqueous solvent. The consumption of the acid is directly proportional to the amount of epoxide present. The endpoint is determined either colorimetrically with an indicator or potentiometrically.

Abbreviated Protocol (ASTM D1652):

- Dissolve a precisely weighed sample in a suitable solvent (e.g., chlorobenzene).

- Add a standardized solution of hydrogen bromide (HBr) in glacial acetic acid.
- Allow the reaction to proceed for the specified time at room temperature.
- Add a crystal violet indicator solution.
- Back-titrate the excess HBr with a standardized solution of sodium acetate in acetic acid until the color changes from greenish-blue to blue.
- Calculate the EEW based on the sample weight and the amount of HBr consumed.

Parameter	Theoretical Value	Interpretation of Results
Molecular Weight	268.35 g/mol [1]	---
EEW	268.35 g/eq	A measured EEW higher than theoretical indicates the presence of non-epoxy impurities.
Oxirane Value	5.96%	A measured value lower than theoretical indicates lower purity.

Technique 2: Chromatographic Purity and Impurity Profiling

Chromatography separates the target compound from unreacted starting materials, byproducts, and degradation products, providing a precise quantitative measure of purity.

High-Performance Liquid Chromatography (HPLC): Reverse-phase HPLC is the premier technique for this analysis. A C18 column provides excellent separation for moderately nonpolar molecules like this glycidyl ether.

Parameter	Recommended Condition	Rationale
Column	C18, 150 x 4.6 mm, 5 µm	Standard for reverse-phase separation of aromatic compounds[8].
Mobile Phase	Acetonitrile / Water Gradient	A gradient elution (e.g., starting at 60:40 and increasing to 95:5 Acetonitrile) will effectively elute the main peak while separating it from more polar (e.g., hydrolyzed diol) and less polar impurities.
Flow Rate	1.0 mL/min	Standard analytical flow rate for a 4.6 mm ID column.
Detector	UV at 225 nm and 275 nm	The phenyl groups provide strong chromophores for sensitive detection.
Column Temp.	30 °C	Ensures reproducible retention times.

Expected Elution Order:

- Hydrolysis byproduct (diol): Most polar, elutes first.
- 4-(2-Phenylpropan-2-yl)phenol: Unreacted starting material.
- Product (CAS 61578-04-9): Main peak.
- Dimeric byproducts: Less polar, elute last.

Gas Chromatography (GC): GC is suitable for quantifying highly volatile impurities.

- Application: Primarily for determining residual epichlorohydrin.
- Method: Headspace GC-FID is the standard method for this type of trace analysis[9].

Technique 3: Spectroscopic Structural Confirmation

Spectroscopy provides unambiguous confirmation of the chemical structure.

- ^1H NMR: The proton NMR spectrum should show characteristic signals for:
 - Aromatic protons from the phenol and phenyl rings.
 - Singlet for the two methyl groups of the cumyl moiety.
 - A complex multiplet system for the three protons of the oxirane ring and the two protons of the adjacent $-\text{CH}_2-$ group, typically in the 2.5-4.5 ppm range.
- ^{13}C NMR: The carbon spectrum will confirm the total number of unique carbons (18) and show characteristic shifts for the oxirane ring carbons (typically ~ 45 ppm and ~ 50 ppm).
- FT-IR: The infrared spectrum serves as a rapid identity check. Key features include:
 - Absence of a broad O-H stretch around $3300\text{--}3500\text{ cm}^{-1}$, confirming consumption of the phenol.
 - Presence of C-O-C ether stretching around 1250 cm^{-1} (asymmetric) and 1040 cm^{-1} (symmetric).
 - Presence of a characteristic oxirane ring vibration (C-O stretch) around 915 cm^{-1} .
- Mass Spectrometry (MS): Electron ionization MS (EI-MS) will confirm the molecular weight by showing a molecular ion peak (M^+) at $m/z = 268$, along with a predictable fragmentation pattern corresponding to the loss of the glycidyl moiety and cleavage of the cumyl group.

By integrating the quantitative data from titrimetry and chromatography with the qualitative structural confirmation from spectroscopy, a complete and trustworthy profile of 2-((4-(2-Phenylpropan-2-yl)phenoxy)methyl)oxirane can be established, meeting the rigorous standards required by scientific and industrial professionals.

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